

comparing MHP-133 efficacy with other cholinergic agonists

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MHP 133

Cat. No.: B15574843

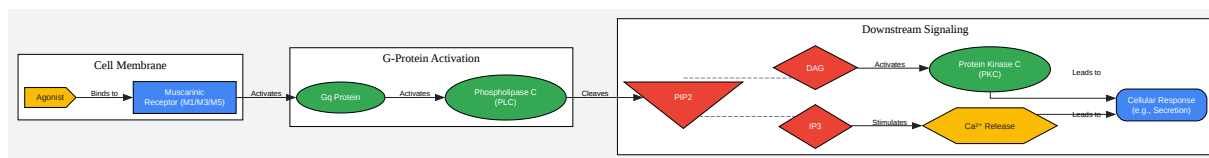
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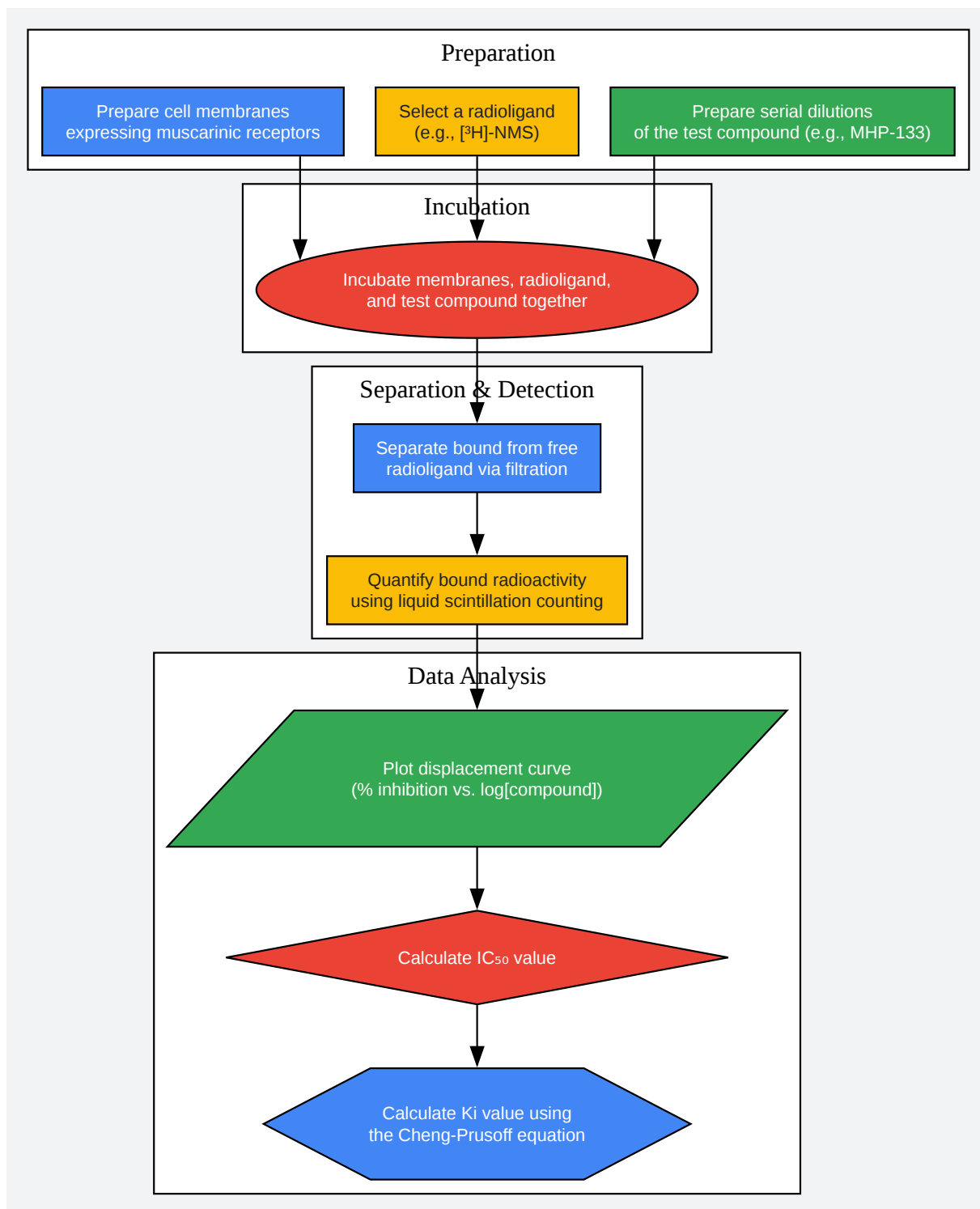
Comparative Efficacy of Cholinergic Agonists

Cholinergic agonists are a class of drugs that mimic the action of the neurotransmitter acetylcholine. They exert their effects by directly binding to and activating cholinergic receptors, which are broadly categorized into muscarinic and nicotinic receptors. This guide focuses on direct-acting muscarinic cholinergic agonists, which are clinically significant for their roles in treating conditions such as xerostomia (dry mouth) and urinary retention.

Mechanism of Action

The primary mechanism of action for these agonists involves the activation of muscarinic acetylcholine receptors (mAChRs), which are G-protein coupled receptors. There are five subtypes (M1-M5) that are expressed in various tissues throughout the body. For instance, M3 receptors are crucial for stimulating salivary and lacrimal gland secretion, as well as smooth muscle contraction in the gastrointestinal and urinary tracts.





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- To cite this document: BenchChem. [comparing MHP-133 efficacy with other cholinergic agonists]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574843#comparing-mhp-133-efficacy-with-other-cholinergic-agonists\]](https://www.benchchem.com/product/b15574843#comparing-mhp-133-efficacy-with-other-cholinergic-agonists)

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